

# NH2-PEG6-C1-Boc CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NH2-PEG6-C1-Boc

Cat. No.: B3121930

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## Technical Data Sheet: NH2-PEG6-C1-Boc

This technical guide provides core information on the chemical properties of **NH2-PEG6-C1-Boc**, a heterobifunctional PROTAC linker. This information is intended for researchers, scientists, and professionals in drug development who utilize such linkers in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other advanced therapeutic modalities.

## Physicochemical Properties

The fundamental properties of **NH2-PEG6-C1-Boc** are summarized below. These values are essential for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Reference(s)
CAS Number	297162-50-6	[1][2]
Molecular Weight	395.49 g/mol	[1]
Molecular Formula	C <sub>18</sub> H <sub>37</sub> NO <sub>8</sub>	[1][2]
Appearance	Liquid	[1]
Color	Colorless to light yellow	[1]
Purity	≥98%	[2]
SMILES	O=C(OC(C) (C)C)COCCOCCOCCOCCOC COCCN	[1]

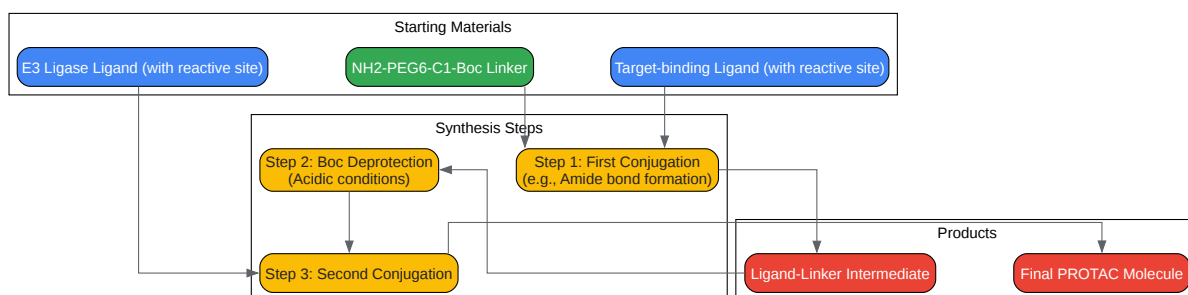
## Structural Information

**NH2-PEG6-C1-Boc**, also systematically named H<sub>2</sub>N-PEG<sub>6</sub>-CH<sub>2</sub>COOtBu, is a polyethylene glycol (PEG)-based linker.[2] It features a terminal amine (NH<sub>2</sub>) group and a tert-butoxycarbonyl (Boc)-protected carboxyl group, separated by a hexaethylene glycol spacer. This structure allows for sequential or orthogonal conjugation strategies in the synthesis of complex molecules like PROTACs.

## Application in PROTAC Synthesis

PROTACs are chimeric molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome.[1] Linkers like **NH2-PEG6-C1-Boc** are critical components that connect the target-binding ligand and the E3 ligase-binding ligand. The PEG component of this linker enhances solubility and can favorably impact the pharmacokinetic properties of the final PROTAC molecule.

The workflow for utilizing a heterobifunctional linker in PROTAC synthesis is a stepwise process. The diagram below illustrates the general logic of incorporating the **NH2-PEG6-C1-Boc** linker to connect two distinct ligands.



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Caption: General workflow for PROTAC synthesis using a heterobifunctional linker.

## Experimental Protocols

Detailed experimental protocols are highly dependent on the specific ligands being conjugated. However, a generalized procedure for the utilization of **NH2-PEG6-C1-Boc** is outlined below.

### 1. Amide Coupling to a Carboxylic Acid-bearing Ligand:

- **Objective:** To couple the free amine of **NH2-PEG6-C1-Boc** to a ligand containing a carboxylic acid.
- **Methodology:**
  - Dissolve the carboxylic acid-containing ligand in a suitable aprotic solvent (e.g., DMF, DCM).
  - Add a coupling agent (e.g., HATU, HBTU) and an amine base (e.g., DIPEA, TEA).

- Stir the mixture at room temperature for a short activation period (e.g., 15 minutes).
- Add a solution of **NH2-PEG6-C1-Boc** (typically 1.0-1.2 equivalents) to the activated ligand solution.
- Allow the reaction to proceed at room temperature until completion (monitored by LC-MS or TLC).
- Upon completion, perform an aqueous workup and purify the resulting Boc-protected intermediate by flash chromatography or preparative HPLC.

## 2. Boc Group Deprotection:

- Objective: To remove the Boc protecting group to reveal the terminal carboxylic acid.
- Methodology:
  - Dissolve the purified Boc-protected intermediate in a suitable solvent (e.g., Dichloromethane).
  - Add an excess of a strong acid, typically Trifluoroacetic acid (TFA) (e.g., 20-50% v/v).
  - Stir the reaction at room temperature for 1-2 hours or until deprotection is complete (monitored by LC-MS).
  - Remove the solvent and excess acid under reduced pressure. The resulting amine-linker-ligand conjugate can then be used in a subsequent coupling step.

Note: These protocols are generalized and require optimization based on the specific chemical nature of the ligands involved. All reactions should be carried out under an inert atmosphere (e.g., Nitrogen or Argon).

## Storage and Handling

For long-term stability, **NH2-PEG6-C1-Boc** should be stored at -20°C in a sealed container, protected from moisture and light.<sup>[1]</sup> When dissolved in a solvent, it is recommended to store the solution at -80°C for up to six months or at -20°C for up to one month.<sup>[1]</sup>

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## References

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- To cite this document: BenchChem. [NH<sub>2</sub>-PEG6-C1-Boc CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3121930#nh2-peg6-c1-boc-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b3121930#nh2-peg6-c1-boc-cas-number-and-molecular-weight)

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